

Introduction: The Hydantoin Scaffold in Medicinal Chemistry

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Compound of Interest

Compound Name: 5-iso-Butyl-5-methylhydantoin

CAS No.: 27886-67-5

Cat. No.: B1267029

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The hydantoin ring, a five-membered heterocycle first isolated by Adolf von Baeyer in 1861, is a cornerstone of modern medicinal chemistry. This structure, chemically known as glycolylurea, is a derivative of imidazolidine featuring carbonyl groups at the second and fourth positions. Its true significance lies in its role as a versatile scaffold, particularly when substituted at the 5-position. These 5,5-disubstituted hydantoins are the foundation for a wide range of blockbuster drugs and are actively researched for new therapeutic applications.

The pharmaceutical importance of the hydantoin core is exemplified by its presence in well-known drugs such as the anticonvulsant Phenytoin, and the anti-androgens Nilutamide and Enzalutamide. The diverse biological activities of hydantoin derivatives are a direct result of the modular nature of the 5-position, where different substituents can be introduced to fine-tune the molecule's pharmacological properties. These activities span a remarkable range, including anticonvulsant, antiarrhythmic, antifungal, antibacterial, and antitumor effects.

This guide will provide a technical overview of the synthesis, characterization, and biological significance of 5,5-disubstituted hydantoins, with a focus on the methodologies relevant to drug development professionals.

Physicochemical Properties and Structural Features

The core hydantoin structure is a planar, five-membered ring containing a reactive cyclic urea moiety. The two carbonyl groups and the N-H protons contribute to the molecule's polarity and its ability to participate in hydrogen bonding, which is crucial for its interaction with biological targets. The substituents at the C5 position are pivotal in defining the molecule's overall physicochemical properties, such as lipophilicity, solubility, and steric profile. These properties, in turn, govern the compound's pharmacokinetic and pharmacodynamic behavior.

Property	General Characteristics of 5,5-Disubstituted Hydantoins
Physical State	Typically crystalline solids at room temperature.
Solubility	Generally have low solubility in water, but this is highly dependent on the nature of the C5 substituents. Solubility in organic solvents like ethanol, methanol, and DMSO is generally good.
pKa	The N-H protons have pKa values in the range of 8-10, allowing for the formation of salts.
Stability	The hydantoin ring is generally stable under physiological conditions but can be susceptible to hydrolysis under strong acidic or basic conditions.

Synthesis of 5,5-Disubstituted Hydantoins

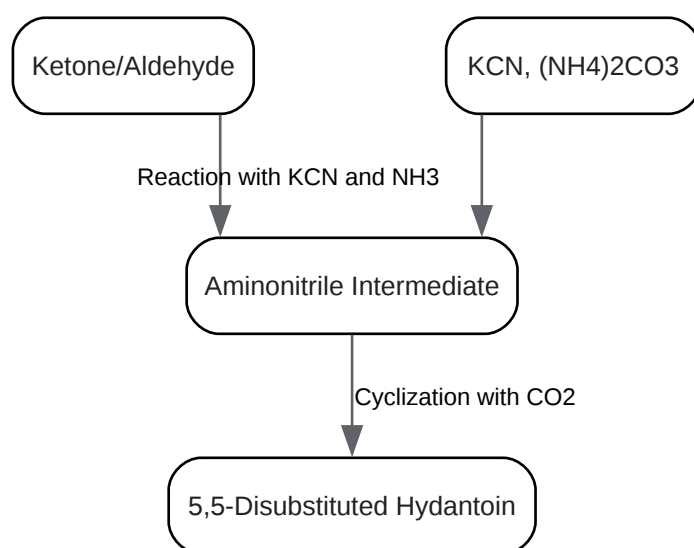
The synthesis of 5,5-disubstituted hydantoins is a well-established area of organic chemistry, with several reliable methods available to researchers. The choice of synthetic route often depends on the availability of starting materials and the desired substitution pattern at the C5 position.

The Bucherer-Bergs Reaction

The Bucherer-Bergs reaction is a cornerstone of hydantoin synthesis, offering a one-pot approach to 5,5-disubstituted hydantoins from a corresponding ketone or aldehyde. This multicomponent reaction involves the treatment of the carbonyl compound with ammonium carbonate and a cyanide source, typically potassium cyanide.

The reaction proceeds through the initial formation of a cyanohydrin, which then reacts with ammonia to form an aminonitrile. The aminonitrile subsequently undergoes cyclization with carbon dioxide (from the decomposition of ammonium carbonate) to yield the final hydantoin product.

Workflow for the Bucherer-Bergs Reaction:



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Caption: The Bucherer-Bergs reaction pathway.

Experimental Protocol: Synthesis of a 5,5-Disubstituted Hydantoin via the Bucherer-Bergs Reaction

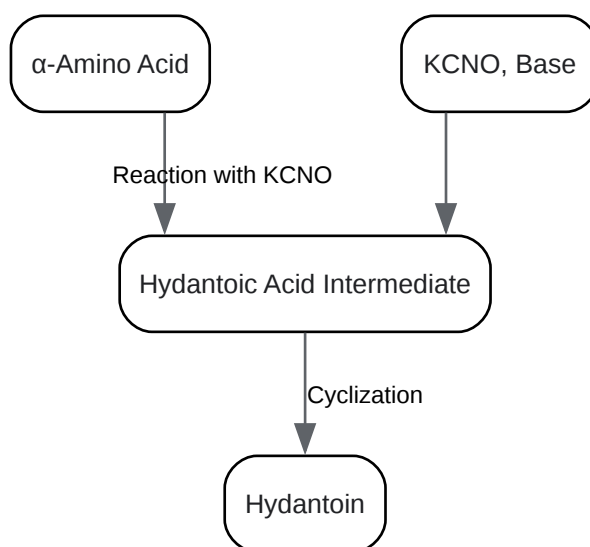
- **Reaction Setup:** In a well-ventilated fume hood, combine the starting ketone (1.0 eq), potassium cyanide (1.2 eq), and ammonium carbonate (3.0 eq) in a suitable solvent such as ethanol or a mixture of ethanol and water.
- **Heating:** Heat the reaction mixture to a temperature between 50-70 °C and stir for several hours. The progress of the reaction can be monitored by thin-layer chromatography (TLC).

- **Workup:** After the reaction is complete, cool the mixture to room temperature and pour it into water.
- **Purification:** The crude hydantoin product, which often precipitates out of the aqueous solution, can be collected by filtration. Further purification can be achieved by recrystallization from a suitable solvent, such as ethanol or water.

The Read Reaction

An alternative and also widely used method is the Read reaction, which synthesizes hydantoins from α -amino acids. This reaction involves the treatment of an α -amino acid with cyanate, often in the form of potassium cyanate, in the presence of a base. An aldehyde or ketone can also be included in the reaction mixture to introduce a second substituent at the 5-position.

Workflow for the Read Reaction:



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Caption: The Read reaction pathway.

Analytical Characterization

The structural elucidation and purity assessment of newly synthesized 5,5-disubstituted hydantoins are critical steps in the drug discovery process. A combination of spectroscopic and

chromatographic techniques is typically employed for this purpose.

Analytical Technique	Purpose	Expected Observations
Nuclear Magnetic Resonance (NMR) Spectroscopy	Provides detailed information about the molecular structure, including the connectivity of atoms and the chemical environment of protons and carbons.	^1H NMR will show characteristic signals for the N-H protons and the protons of the C5 substituents. ^{13}C NMR will show distinct signals for the two carbonyl carbons and the C5 carbon.
Infrared (IR) Spectroscopy	Identifies the presence of specific functional groups.	Strong absorption bands in the region of $1700\text{-}1780\text{ cm}^{-1}$ corresponding to the C=O stretching vibrations of the two carbonyl groups. A broad absorption band in the region of $3200\text{-}3400\text{ cm}^{-1}$ corresponding to the N-H stretching vibrations.
Mass Spectrometry (MS)	Determines the molecular weight of the compound and can provide information about its fragmentation pattern.	The molecular ion peak (M^+) will be observed, confirming the molecular weight of the synthesized hydantoin.
High-Performance Liquid Chromatography (HPLC)	Assesses the purity of the compound and can be used for purification.	A single sharp peak in the chromatogram indicates a high degree of purity.

Biological Activity and Therapeutic Potential

The biological activities of 5,5-disubstituted hydantoins are diverse and highly dependent on the nature of the substituents at the C5 position. This structural feature allows for the rational design of new derivatives with optimized pharmacological properties.

Anticonvulsant Activity

One of the most well-established therapeutic applications of hydantoins is in the treatment of epilepsy. Phenytoin, a 5,5-diphenylhydantoin, has been a frontline anticonvulsant drug for decades. The primary mechanism of action for many hydantoin-based anticonvulsants is the blockade of voltage-gated sodium channels in the brain. This action stabilizes neuronal membranes and reduces the excessive electrical activity that leads to seizures.

The development of resistance to anticonvulsant drugs is a significant clinical challenge. One of the underlying mechanisms of resistance to hydantoins is the overexpression of efflux pumps like P-glycoprotein, which actively transport the drug out of the target cells, thereby reducing its intracellular concentration and efficacy.

Anticancer Activity

In recent years, the hydantoin scaffold has gained significant attention for its potential in cancer therapy. The anti-androgen drugs Nilutamide and Enzalutamide, which are used to treat prostate cancer, are based on a hydantoin core. These drugs act by antagonizing the androgen receptor, thereby inhibiting the growth of hormone-dependent prostate cancer cells.

Research is ongoing to explore the anticancer activity of other hydantoin derivatives against various cancer types. The design of novel hydantoin-based compounds often focuses on modifying the C5 substituents to enhance their potency and selectivity for specific cancer targets.

Other Biological Activities

Beyond their anticonvulsant and anticancer properties, hydantoin derivatives have been reported to exhibit a wide range of other biological activities, including:

- **Antiarrhythmic:** Some hydantoins have shown efficacy in the treatment of cardiac arrhythmias.
- **Antibacterial and Antifungal:** The hydantoin scaffold has been incorporated into novel antimicrobial agents.
- **Muscle Relaxants:** Certain derivatives have demonstrated muscle relaxant properties.

Future Directions and Conclusion

The 5,5-disubstituted hydantoin scaffold continues to be a highly valuable platform for the discovery and development of new therapeutic agents. The synthetic versatility of the hydantoin ring, coupled with the profound influence of the C5 substituents on biological activity, provides a fertile ground for medicinal chemists to explore novel chemical space.

Future research in this area will likely focus on several key aspects:

- **Design of Novel Derivatives:** The synthesis and evaluation of new hydantoin derivatives with improved potency, selectivity, and pharmacokinetic properties.
- **Elucidation of Mechanisms of Action:** A deeper understanding of the molecular mechanisms by which hydantoin-based drugs exert their therapeutic effects.
- **Overcoming Drug Resistance:** The development of strategies to circumvent drug resistance, particularly in the context of anticonvulsant and anticancer therapies.

In conclusion, the 5,5-disubstituted hydantoin core represents a privileged scaffold in medicinal chemistry with a rich history and a promising future. The principles and methodologies outlined in this guide provide a solid foundation for researchers and drug development professionals seeking to harness the therapeutic potential of this remarkable class of compounds.

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